

What is the molecular weight of Dcvc-13C3,15N?

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Compound of Interest

Compound Name: Dcvc-13C3,15N

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Technical Data Sheet: Dcvc-13C3,15N

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular weight of the isotopically labeled compound S-(1,2-Dichlorovinyl)-L-cysteine-13C3,15N (**Dcvc-13C3,15N**).

Molecular Identity

- Compound Name: S-(1,2-Dichlorovinyl)-L-cysteine-13C3,15N
- Abbreviation: **Dcvc-13C3,15N**
- Base Compound: S-(1,2-Dichlorovinyl)-L-cysteine (DCVC)
- Isotopic Labeling: Three Carbon-13 (¹³C) atoms and one Nitrogen-15 (¹⁵N) atom.

DCVC is a nephrotoxic metabolite of the industrial solvent trichloroethylene (TCE). The isotopically labeled form, **Dcvc-13C3,15N**, is a crucial tool in metabolic research, toxicological studies, and as an internal standard for quantitative analysis by mass spectrometry.

Molecular Weight

The molecular weight of **Dcvc-13C3,15N** has been computationally determined to be 220.06 g/mol [1]. This calculation takes into account the specific isotopes of each element in the molecule.

Table 1: Atomic Composition and Molecular Weight Calculation

Element	Standard Atomic Weight (g/mol)	Isotope	Isotopic Mass (g/mol)	Count	Total Mass (g/mol)
Carbon (unlabeled)	12.011	¹² C	12.000	2	24.000
Carbon (labeled)	¹³ C	13.003	3	39.009	
Hydrogen	1.008	¹ H	1.008	7	7.056
Chlorine	35.453	³⁵ Cl / ³⁷ Cl	~35.453	2	70.906
Nitrogen (unlabeled)	14.007	¹⁴ N	14.003	0	0.000
Nitrogen (labeled)	¹⁵ N	15.000	1	15.000	
Oxygen	15.999	¹⁶ O	15.995	2	31.990
Sulfur	32.06	³² S	31.972	1	31.972
Total Molecular Weight	~220.0 g/mol				

Note: The total molecular weight is an approximation based on the sum of the isotopic masses. The computed value of 220.06 g/mol from PubChem is more precise.[\[1\]](#)

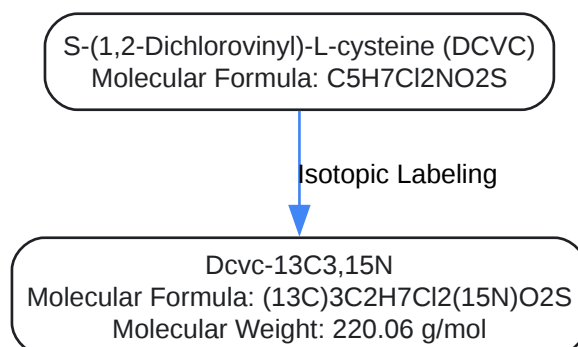
The molecular formula for the unlabeled S-(1,2-Dichlorovinyl)-L-cysteine is C₅H₇Cl₂NO₂S[\[2\]](#)[\[3\]](#).

Experimental Protocols and Signaling Pathways

The determination of molecular weight is a fundamental calculation based on atomic masses and does not involve experimental protocols or biological signaling pathways. Therefore, this section is not applicable to the scope of this technical data sheet.

Logical Relationship Diagram

The following diagram illustrates the relationship between the parent compound and its isotopically labeled variant.



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Caption: Relationship between DCVC and its labeled form.

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References

- 1. Dcvc-13C3,15N | C5H7Cl2NO2S | CID 171391897 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. S-(1,2-Dichlorovinyl)-L-cysteine | C5H7Cl2NO2S | CID 5473611 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 627-72-5: S-(1,2-Dichlorovinyl)-L-cysteine [cymitquimica.com]
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